

A Comprehensive Technical Guide to the Thermodynamic Properties of Niobium Trifluoride

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Compound of Interest

Compound Name: *Niobium trifluoride*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the thermodynamic data available for **niobium trifluoride** (NbF_3). The information is compiled from a critical evaluation of experimental data and computational modeling, offering a valuable resource for professionals in research and development.

Thermodynamic Data of Niobium Trifluoride

The thermodynamic properties of solid **niobium trifluoride** have been assessed by coupling density functional theory (DFT) with the CALPHAD (Calculation of Phase Diagrams) approach. [1][2] The following table summarizes the key thermodynamic parameters for crystalline NbF_3 at standard conditions (298.15 K). [1]

Property	Symbol	Value	Units
Standard Enthalpy of Formation	$\Delta_f H^\circ(298)$	-1176.91	$\text{kJ}\cdot\text{mol}^{-1}$
Standard Entropy	$S^\circ(298)$	110.74	$\text{J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$
Heat Capacity (298.15-352 K)	C_p	$39.579 + 0.1718\cdot T$	$\text{J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$
Heat Capacity (352-3500 K)	C_p	$99.801 + 0.0017\cdot T$	$\text{J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$

Experimental Protocols for Synthesis

Niobium trifluoride, a dark-blue crystalline substance, has been synthesized via several methods since its first preparation in 1955.[1] The two primary experimental routes for obtaining NbF_3 are detailed below.

Synthesis from Niobium Hydride and Hydrofluoric Acid

The inaugural synthesis of **niobium trifluoride** was achieved by reacting niobium hydride ($\text{NbH}_{0.7}$) with aqueous hydrofluoric acid (HF) at an elevated temperature.[1]

Experimental Workflow:

Caption: Synthesis of NbF_3 from Niobium Hydride.

Synthesis via Disproportionation of Niobium Tetrafluoride

A more common laboratory-scale synthesis involves the thermal disproportionation of niobium tetrafluoride (NbF_4).[3][4] When heated in a vacuum, NbF_4 is stable between 275 °C and 325 °C.[3][4] However, at 350 °C, it rapidly disproportionates to yield niobium pentafluoride (NbF_5) and **niobium trifluoride** (NbF_3).[3][4]

Reaction: $2\text{NbF}_4(\text{s}) \rightarrow \text{NbF}_5(\text{g}) + \text{NbF}_3(\text{s})$ [3][4]

Experimental Workflow:

Caption: Synthesis of NbF₃ via Disproportionation.

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